

Flutriafol: Detailed Application Notes and Protocols for Research Trials

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Compound of Interest

Compound Name: *Flutriafol*

Cat. No.: *B1262586*

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For Researchers, Scientists, and Drug Development Professionals

These comprehensive application notes and protocols are designed to guide researchers in the effective foliar application of **Flutriafol** in research trials. **Flutriafol** is a broad-spectrum systemic fungicide belonging to the triazole chemical class. Its primary mode of action is the inhibition of the C14-demethylase enzyme, which is crucial for sterol biosynthesis in fungi. This disruption of ergosterol production leads to the cessation of fungal growth and development.

Experimental Protocols

General Protocol for Foliar Application of Flutriafol in Cereal Research Trials (e.g., Wheat, Barley)

This protocol is adapted from field trials conducted on wheat for the control of diseases such as yellow leaf spot and stem rust.

a. Experimental Design:

- Utilize a split-plot or randomized complete block design.
- Each treatment should have a minimum of four replications.
- Plot size should be sufficient to minimize spray drift between plots and allow for representative sampling (e.g., 4 rows x 25 ft with a 25 ft alley between blocks).

b. Treatments:

- Include an untreated control for comparison.
- **Flutriafol** treatments at varying rates (e.g., 250 mL/ha and 500 mL/ha).
- Comparative treatments with other standard fungicides.
- Tank-mix combinations with appropriate adjuvants to evaluate enhancement of efficacy.

c. Application:

- **Timing:** Apply at key growth stages relevant to the target disease. For wheat leaf diseases, applications are often timed at flag leaf emergence (GS39) or early head emergence (GS55).
- **Equipment:** Use a calibrated research sprayer with appropriate nozzles (e.g., TT-110-02) to ensure uniform coverage.
- **Spray Volume:** A spray volume of 100-150 L/ha is recommended for ground applications and a minimum of 15 L/ha for aerial applications.
- **Adjuvants:** The addition of a non-ionic surfactant or a crop oil concentrate (e.g., 'BS 1000' at 200 mL/100L of spray solution) can improve spray retention and coverage.

d. Data Collection:

- **Disease Assessment:**
 - Conduct visual assessments of disease severity on the flag leaf and the leaf below (flag-1) at appropriate intervals after application.
 - Use a standardized rating scale, such as a 0-8 scale where 0 = no disease and 8 = 67.5 to 100% leaf area affected.
 - Calculate disease control as a percentage reduction in severity compared to the untreated control.

- **Phytotoxicity Assessment:** Visually inspect plants for any signs of phytotoxicity (e.g., stunting, chlorosis, necrosis) at 7 and 14 days after treatment.
- **Yield and Quality Parameters:**
 - Harvest the middle two rows of each plot to determine grain yield (t/ha).
 - Assess grain quality parameters such as test weight, protein content, and thousand-kernel weight.

e. **Environmental Conditions:**

- Record temperature, relative humidity, and wind speed at the time of application.
- Avoid application during periods of high temperature and low humidity, as this can lead to rapid droplet drying and reduced absorption.

Protocol for Foliar Application of Flutriafol in Fruit Crop Research Trials (e.g., Apples, Blueberries, Grapes)

This protocol is a composite based on trials for apple scab, blueberry anthracnose, and grape diseases.

a. **Experimental Design:**

- Employ a completely randomized design with 4-5 single-tree or single-vine replicates per treatment.
- Ensure adequate spacing between replicates to prevent cross-contamination.

b. **Treatments:**

- Untreated control.
- **Flutriafol** applied at the recommended label rate for the specific crop and disease.
- A standard registered fungicide for comparison.

- Different application timings (e.g., preventative schedules at 7-14 day intervals).

c. Application:

- Timing: For apple scab, applications typically begin at the green tip stage and continue at 7-10 day intervals through petal fall. For blueberry anthracnose, applications may be made throughout the season at 7-day intervals.
- Equipment: Use a handheld or backpack sprayer calibrated to deliver a fine mist ensuring thorough coverage of all foliage and fruit.
- Spray Volume: Apply to the point of runoff, ensuring complete coverage. For apples, this may be around 150-200 gallons/acre.

d. Data Collection:

- Disease Assessment:
 - Foliar: Assess the incidence and severity of the disease on a random sample of leaves per replicate. The Horsfall-Barratt scale can be used for severity ratings.
 - Fruit: Evaluate the incidence and severity of the disease on a sample of harvested fruit (e.g., 100-150 fruits per plot).
- Phytotoxicity Assessment: Visually assess leaves and fruit for any signs of damage, such as russetting on apples.
- Yield: Measure the total weight of marketable fruit per replicate at harvest.

Protocol for Foliar Application of Flutriafol in Soybean Research Trials

This protocol is based on research for the control of Asian Soybean Rust (ASR).

a. Experimental Design:

- Randomized complete block design with four replications.

- Plots should consist of multiple rows (e.g., four 25-ft-long rows) with a row spacing of 3 ft.

b. Treatments:

- Untreated control.
- **Flutriafol** applied at various rates and timings (e.g., R1 - beginning bloom, R3 - beginning pod, R5 - beginning seed).
- Sequential spray programs involving **Flutriafol** and other fungicide classes.

c. Application:

- Timing: Applications are often initiated at the R1 to R3 growth stages as a preventative measure.
- Equipment: Calibrated research sprayer with nozzles that provide good canopy penetration.
- Spray Volume: A minimum of 150 L/ha is recommended to ensure adequate coverage within the soybean canopy.

d. Data Collection:

- Disease Assessment:
 - Rate disease severity on leaves from the low-to-mid canopy using a standardized scale.
- Canopy Penetration: Water-sensitive papers can be placed at different levels within the canopy to assess spray coverage.
- Yield: Harvest the center rows of each plot and determine the yield in bushels per acre.
- Seed Quality: Measure 100-seed weight.

Data Presentation

Table 1: Efficacy of Foliar **Flutriafol** Application on Yellow Leaf Spot and Stem Rust in Wheat

Treatment	Application Rate (mL/ha)	Application Timing (Growth Stage)	Yellow Leaf Spot Control (%)	Stem Rust Control (%)	Yield (t/ha)
Untreated Control	-	-	0	0	3.2
Flutriafol	400	GS39 (Flag Leaf)	63	42	3.3
Flutriafol	800	GS39 (Flag Leaf)	75	51	3.4
Flutriafol + Follow-up	800 (at seeding) + Prosaro	GS39 & GS55	-	91	3.5

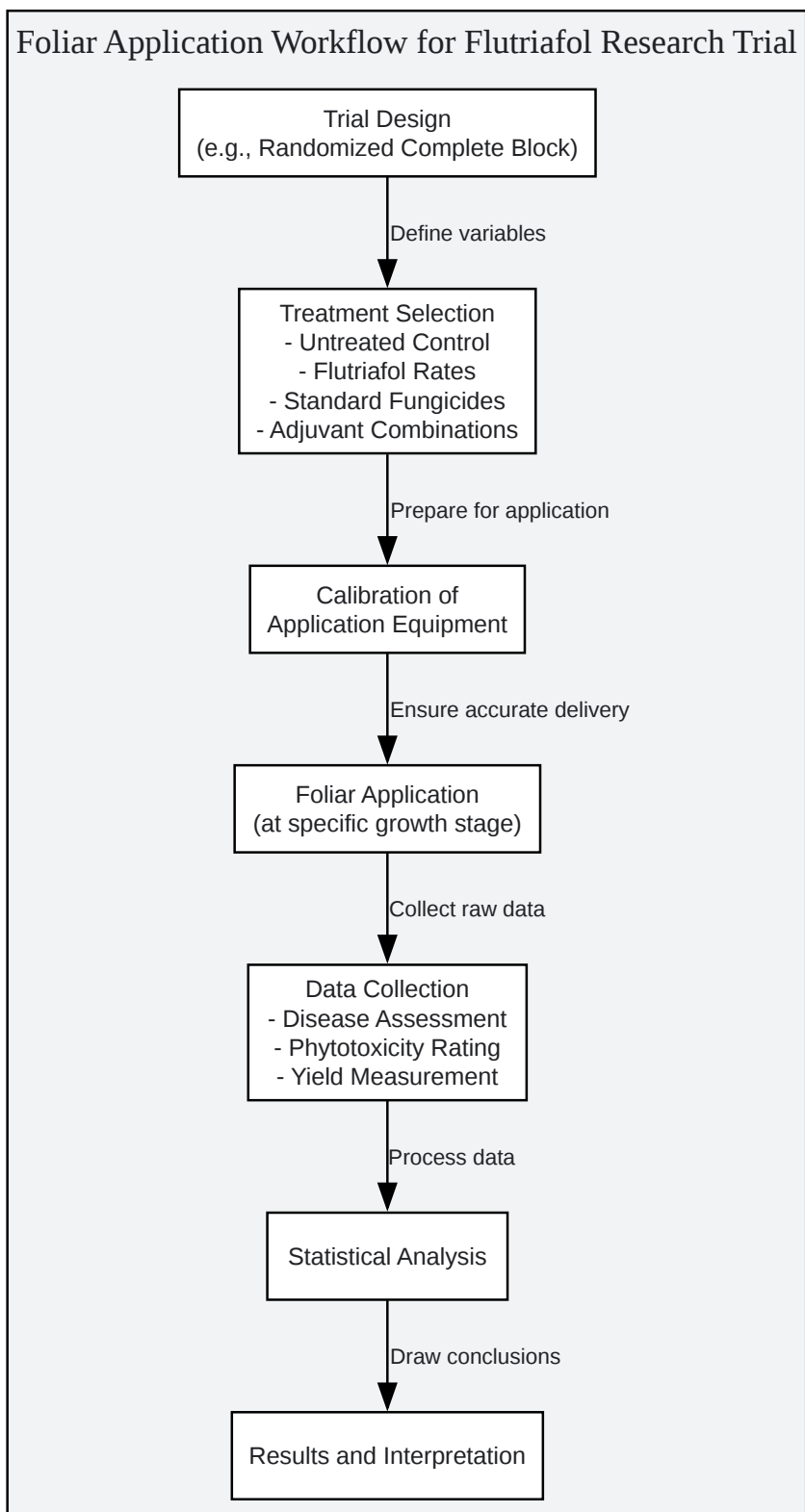
Data adapted from the Birchip Cropping Group research trial.

Table 2: Dissipation of Foliar Applied **Flutriafol** in Grapes

Crop Part	Application Rate	Half-life (days)
Berries	Recommended Dose	3.25
Leaves	Recommended Dose	1.95
Berries	Double Recommended Dose	4.1
Leaves	Double Recommended Dose	3.31

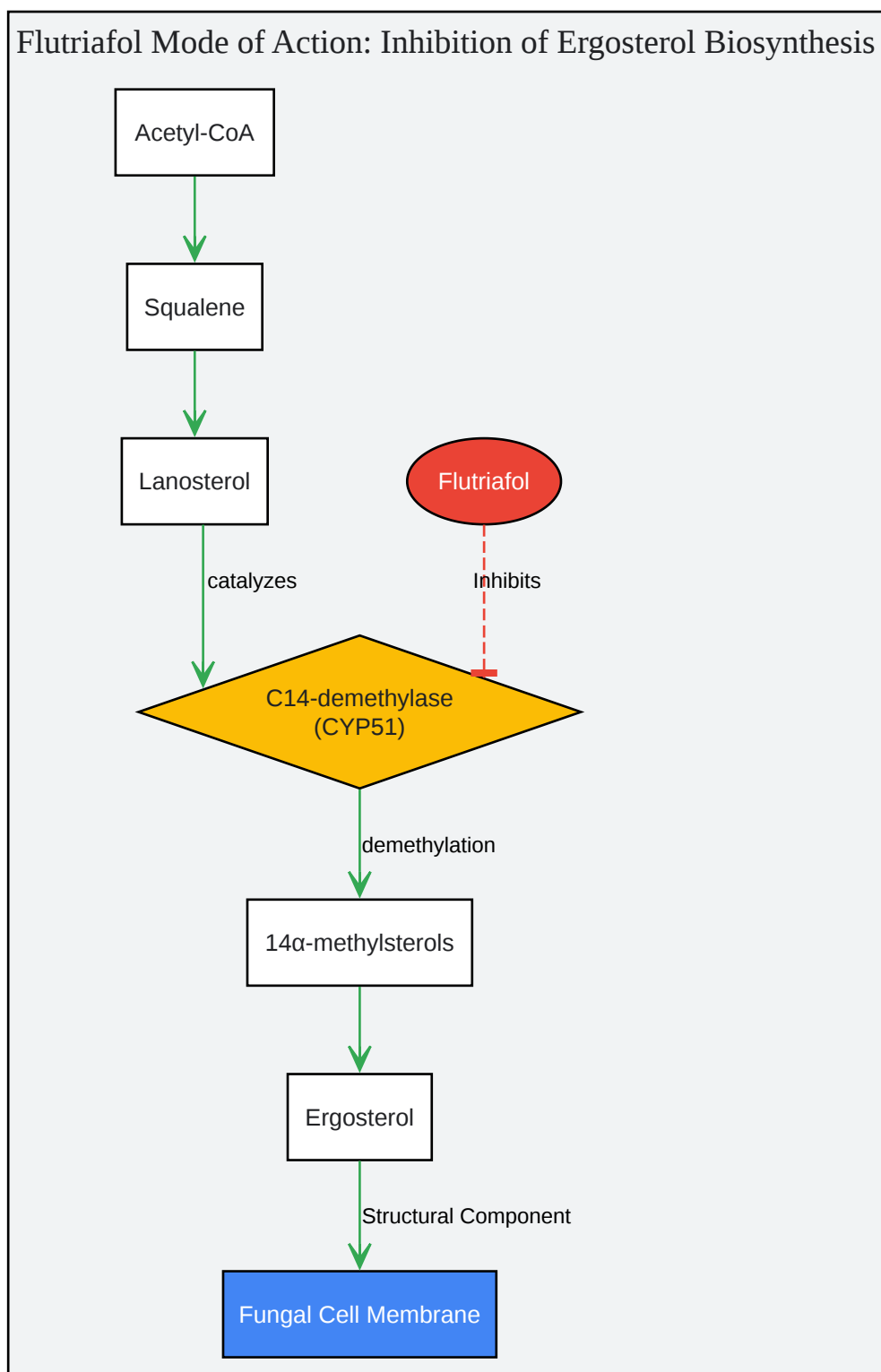
Data from a study on Flame Seedless grapes in Egypt.

Mandatory Visualization



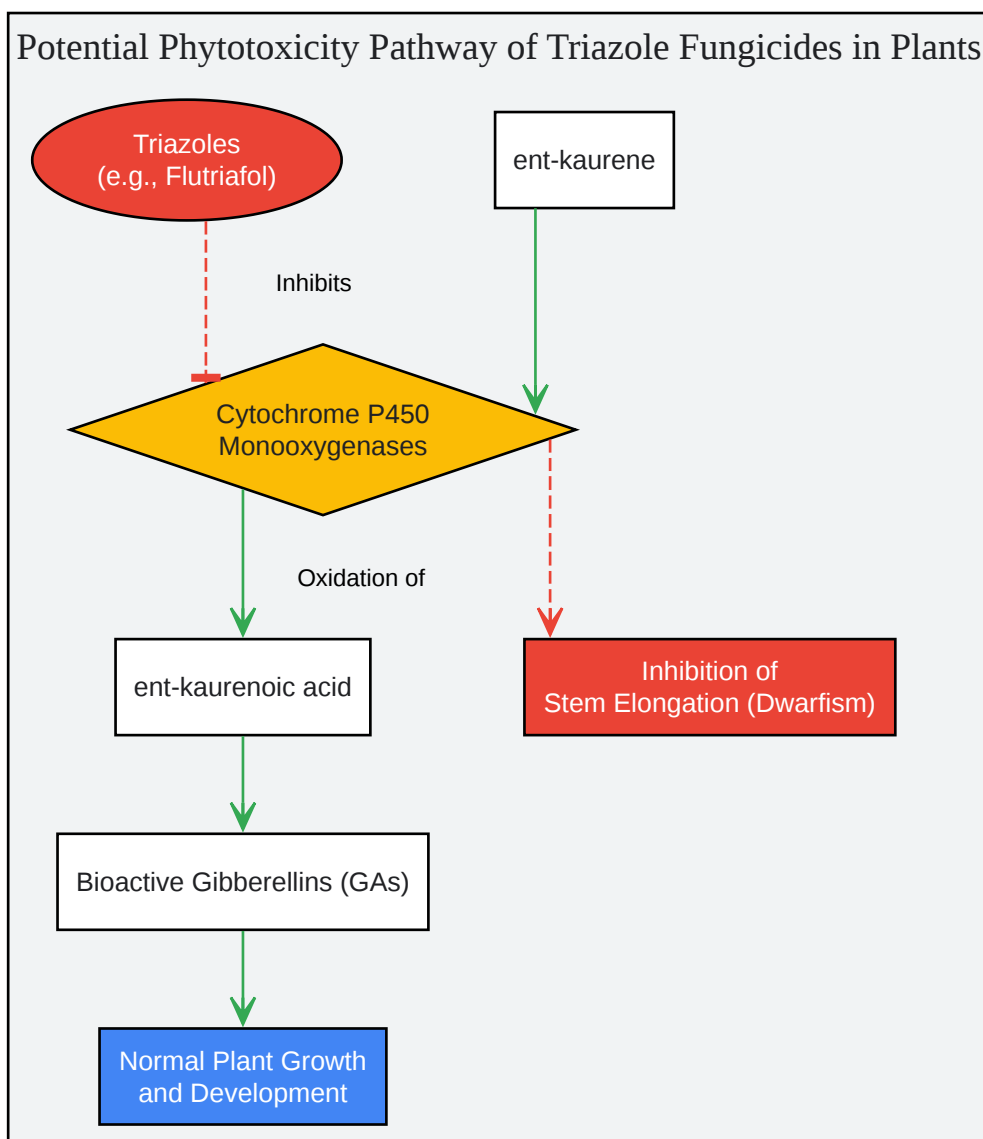
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Caption: Experimental workflow for a **Flutriafol** foliar application trial.



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Caption: **Flutriafol** inhibits C14-demethylase in the fungal ergosterol biosynthesis pathway.



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Caption: Triazole fungicides can inhibit gibberellin biosynthesis in plants, potentially leading to growth regulation effects.

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